

# Euchrestaflavanone A: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Euchrestaflavanone A*

CAS No.: 80510-05-0

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A Comprehensive Overview of the Bioactive Flavonoid, **Euchrestaflavanone A**, for Drug Discovery and Development

Shanghai, China – November 18, 2025 – This technical guide provides an in-depth overview of **Euchrestaflavanone A**, a prenylated flavonoid with significant therapeutic potential. This document, intended for researchers, scientists, and drug development professionals, details the compound's chemical identity, biological activities, and the experimental protocols to evaluate its effects.

## Chemical Identity

CAS Number: 80510-05-0[1][2]

IUPAC Name: (2S)-5,7-dihydroxy-2-[4-hydroxy-3-(3-methylbut-2-enyl)phenyl]-8-(3-methylbut-2-enyl)-2,3-dihydrochromen-4-one[3]

## Biological Activities and Quantitative Data

**Euchrestaflavanone A** has demonstrated a range of biological activities, primarily focusing on its antiplatelet, multidrug resistance protein 1 (MRP1) inhibitory, and cytotoxic effects. The following table summarizes the key quantitative data associated with these activities.

Biological Activity	Assay	Target/Cell Line	Key Parameters	Result	Reference
Antiplatelet Activity	Collagen-induced platelet aggregation	Human Platelets	IC <sub>50</sub>	65.8 μM	[4]
MRP1 Inhibition	BCPCF Efflux Assay	Human Erythrocytes	IC <sub>50</sub>	3 μM	[5]
Cytotoxicity	MTT Assay	MCF-7 (Breast Cancer)	IC <sub>50</sub>	3.30 ± 0.92 μM to 4.19 ± 1.04 μM	[2]
Cytotoxicity	MTT Assay	ZR-75-1 (Breast Cancer)	IC <sub>50</sub>	8.75 ± 2.01 μM to 9.40 ± 1.74 μM	[2]
Cytotoxicity	MTT Assay	MDA-MB-231 (Breast Cancer)	IC <sub>50</sub>	6.12 ± 0.84 μM to 18.10 ± 1.65 μM	[2]

## Experimental Protocols

### Antiplatelet Activity: Collagen-Induced Platelet Aggregation Assay

This protocol outlines the methodology to assess the inhibitory effect of **Euchrestaflavanone A** on collagen-induced platelet aggregation in human platelets.

#### 1. Preparation of Human Platelets:

- Draw whole blood from healthy human donors into tubes containing 3.2% sodium citrate.
- Centrifuge the blood at 200 x g for 10 minutes to obtain platelet-rich plasma (PRP).
- Wash the PRP with Tyrode's buffer (containing 0.35% bovine serum albumin, 1 mM CaCl<sub>2</sub>, and 1 mM MgCl<sub>2</sub>) and centrifuge at 800 x g for 10 minutes.
- Resuspend the platelet pellet in Tyrode's buffer to a final concentration of 5x10<sup>8</sup> platelets/mL.  
[4]

## 2. Platelet Aggregation Assay:

- Pre-incubate the platelet suspension (10<sup>9</sup>/mL) for 3 minutes at 37°C in the presence or absence of varying concentrations of **Euchrestaflavanone A** (e.g., 25 to 150 µM).[4]
- Induce platelet aggregation by adding collagen (2.5 µg/mL).
- Measure the aggregation using a lumi-aggregometer, which records the change in light transmission as platelets aggregate.
- The percentage of inhibition is calculated by comparing the aggregation in the presence of **Euchrestaflavanone A** to the control (vehicle-treated) sample.

## MRP1 Inhibition: BCPCF Efflux Assay

This protocol describes the method to determine the inhibitory activity of **Euchrestaflavanone A** on the multidrug resistance protein 1 (MRP1) using a fluorescent substrate, 2',7'-bis-(2-carboxyethyl)-5-(and-6)-carboxyfluorescein (BCECF), in human erythrocytes.

### 1. Preparation of Erythrocytes:

- Obtain fresh human blood and centrifuge to separate erythrocytes from plasma and buffy coat.
- Wash the erythrocytes three times with a phosphate-buffered saline (PBS) solution.

### 2. BCECF Loading and Efflux Assay:

- Load the erythrocytes with the membrane-permeant precursor of BCECF, BCECF-AM.
- Incubate the loaded erythrocytes with varying concentrations of **Euchrestaflavanone A** or a known MRP1 inhibitor (e.g., MK571) as a positive control.
- Initiate efflux by incubating the cells at 37°C.
- At specified time points, centrifuge the samples and measure the fluorescence of the supernatant, which corresponds to the amount of BCECF effluxed from the cells.
- The IC<sub>50</sub> value is determined by plotting the percentage of inhibition of BCECF efflux against the concentration of **Euchrestaflavanone A**.

## Cytotoxicity: MTT Assay

This protocol details the procedure for assessing the cytotoxic effects of **Euchrestaflavanone A** on cancer cell lines, such as MCF-7, using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

### 1. Cell Culture and Treatment:

- Culture the desired cancer cell line (e.g., MCF-7) in appropriate media and conditions (e.g., DMEM with 10% FBS at 37°C in a 5% CO<sub>2</sub> incubator).
- Seed the cells in 96-well plates at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Treat the cells with various concentrations of **Euchrestaflavanone A** for a specified period (e.g., 24, 48, or 72 hours).

### 2. MTT Assay Procedure:

- After the treatment period, add MTT solution (typically 5 mg/mL in PBS) to each well and incubate for 3-4 hours at 37°C.
- During this incubation, mitochondrial dehydrogenases in viable cells will reduce the yellow MTT to a purple formazan product.

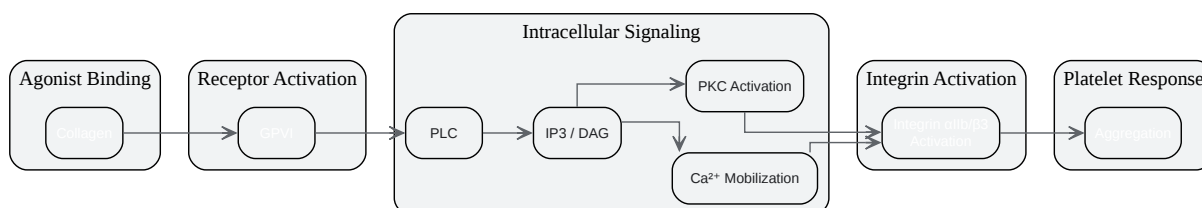
- Solubilize the formazan crystals by adding a solubilization solution (e.g., DMSO or a solution of SDS in HCl).
- Measure the absorbance of the solubilized formazan at a wavelength of 570 nm using a microplate reader.
- The percentage of cell viability is calculated relative to the untreated control cells, and the IC<sub>50</sub> value is determined.[2]

## Signaling Pathways and Experimental Workflows

**Euchrestaflavanone A** exerts its antiplatelet effects by modulating key signaling pathways within platelets. It has been shown to downregulate glycoprotein IIb/IIIa ( $\alpha$ IIb/ $\beta$ 3)-mediated signaling events while upregulating the cyclic adenosine monophosphate (cAMP)-dependent pathway.[6]

### Platelet Activation Signaling Pathway

The following diagram illustrates the general signaling cascade leading to platelet activation, which is inhibited by **Euchrestaflavanone A**.

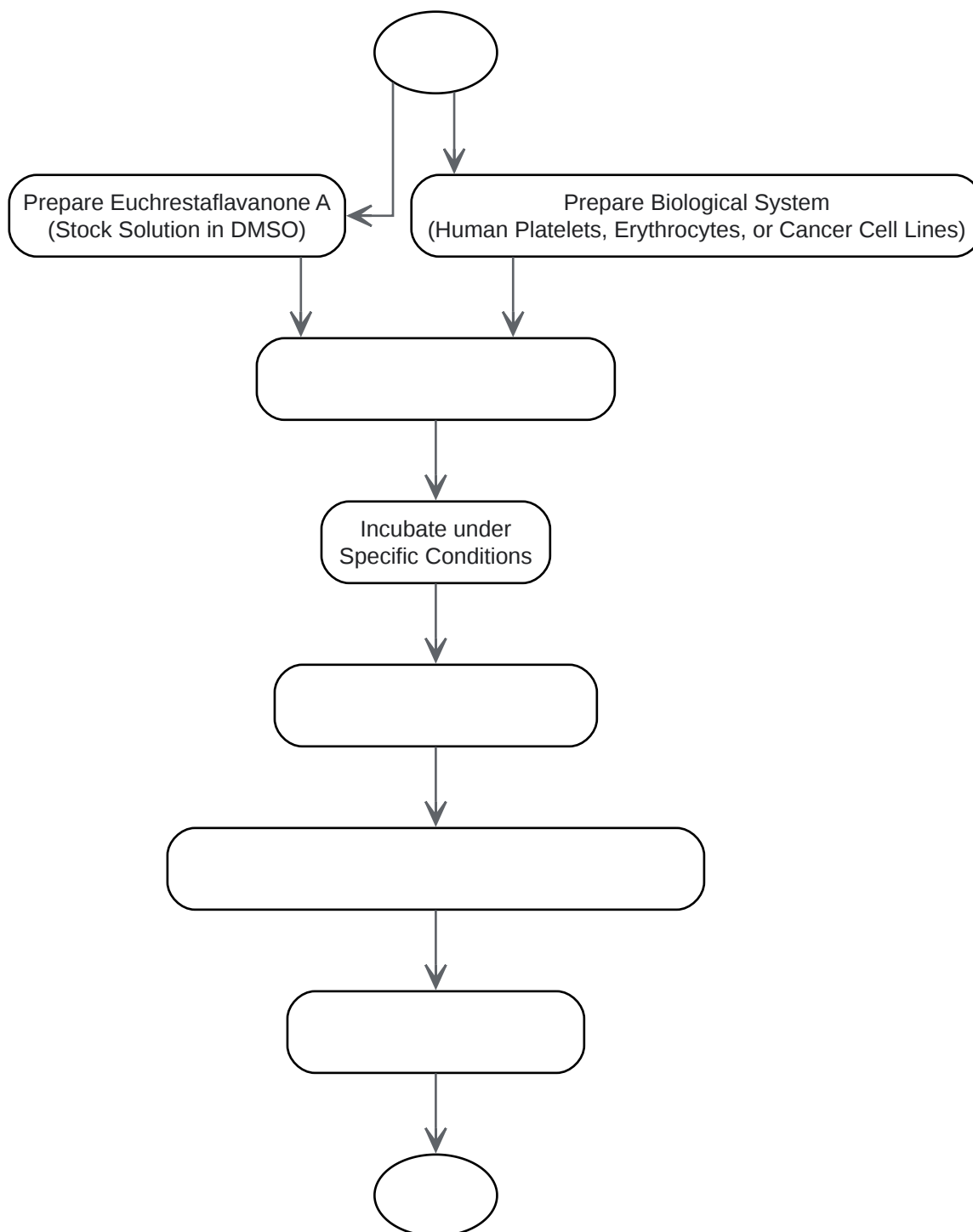


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Caption: Simplified signaling pathway of collagen-induced platelet activation.

## Euchrestaflavanone A Experimental Workflow

The following diagram outlines the typical workflow for evaluating the biological activity of **Euchrestaflavanone A**.



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Caption: General experimental workflow for assessing **Euchrestaflavanone A** bioactivity.

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